

# Application Notes and Protocols: Preparation of PPQ-102 Stock Solution

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## Compound of Interest

Compound Name: PPQ-102

Cat. No.: B7885477

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## Introduction

**PPQ-102** is a potent and reversible inhibitor of the cystic fibrosis transmembrane conductance regulator (CFTR) chloride channel, with an IC<sub>50</sub> value of approximately 90 nM.<sup>[1][2][3][4]</sup> It operates in a voltage-independent manner, effectively blocking the CFTR channel by stabilizing its closed state. Due to its mechanism of action, **PPQ-102** has been utilized in research to study the role of CFTR in various physiological processes and disease models, notably in reducing the size and number of renal cysts in models of polycystic kidney disease. These application notes provide a detailed protocol for the preparation of a **PPQ-102** stock solution for use in in vitro research.

## Data Presentation

A summary of the key quantitative data for **PPQ-102** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	438.48 g/mol	
Molecular Formula	C <sub>26</sub> H <sub>22</sub> N <sub>4</sub> O <sub>3</sub>	
IC <sub>50</sub> (CFTR)	~90 nM	
Appearance	Light yellow to yellow solid	
Purity	≥98%	
Solubility in DMSO	Up to 50 mg/mL (114.03 mM)	
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	
Storage (Stock Solution in DMSO)	-80°C for up to 2 years; -20°C for up to 1 year	

## Experimental Protocols

### Preparation of a 10 mM PPQ-102 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **PPQ-102** in dimethyl sulfoxide (DMSO). It is crucial to use high-purity, anhydrous DMSO to ensure the stability and solubility of the compound.

Materials:

- **PPQ-102** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Sonicator (optional, but recommended)

- Calibrated micropipettes

#### Procedure:

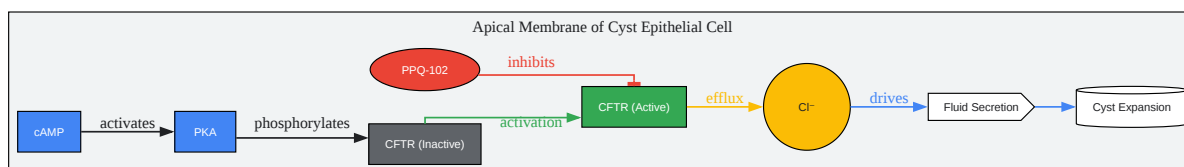
- Pre-handling: Before opening the vial, centrifuge the **PPQ-102** powder to ensure all the material is at the bottom.
- Weighing: Accurately weigh the desired amount of **PPQ-102** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.38 mg of **PPQ-102** (Molecular Weight = 438.48 g/mol ).
- Dissolution:
  - Add the appropriate volume of anhydrous DMSO to the vial containing the **PPQ-102** powder. To continue the example, add 1 mL of DMSO to the 4.38 mg of **PPQ-102**.
  - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
  - If the compound does not fully dissolve, gentle warming or sonication may be required. For sonication, place the vial in a water bath sonicator for 5-10 minutes. For gentle warming, briefly warm the solution at 37°C.
- Verification: Ensure the solution is clear and free of any visible particulates before use.
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber glass vials.
  - Store the aliquots at -20°C or -80°C for long-term stability. When stored at -80°C, the solution can be stable for up to two years.

#### Note on Dilutions for Cell-Based Assays:

When preparing working solutions for cell-based assays, the final concentration of DMSO in the cell culture medium should be kept low (typically <0.5%) to avoid cellular toxicity. It is recommended to perform serial dilutions in the culture medium.

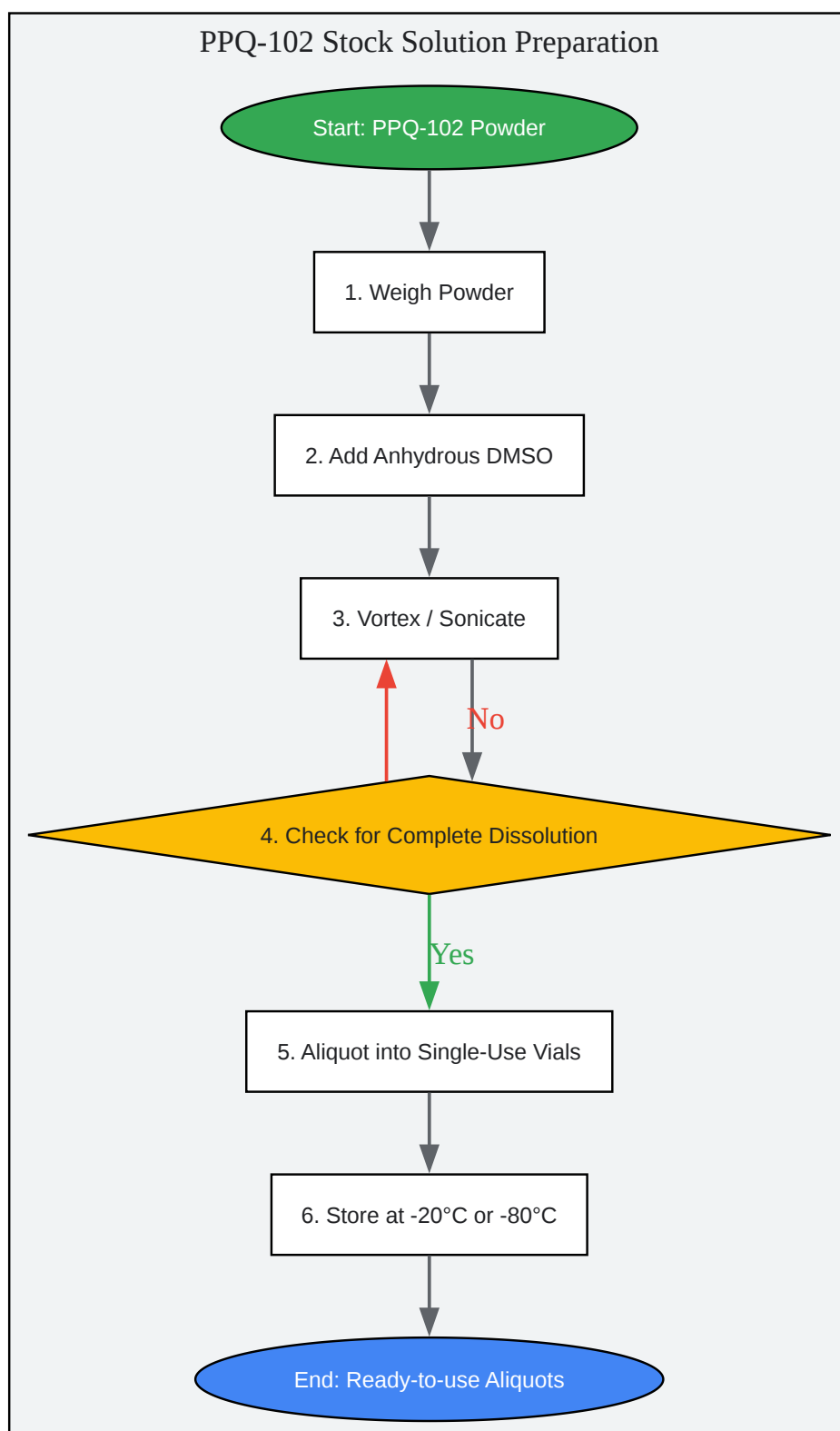
## Mandatory Visualization

The following diagrams illustrate the mechanism of action of **PPQ-102** in the context of polycystic kidney disease and the experimental workflow for preparing the stock solution.



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Caption: Mechanism of **PPQ-102** in inhibiting CFTR-mediated cyst expansion.



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Caption: Experimental workflow for preparing **PPQ-102** stock solution.

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## References

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